

safety, handling, and GHS information for "3-Aminobutan-2-ol"

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Compound of Interest		
Compound Name:	3-Aminobutan-2-ol	
Cat. No.:	B1581441	Get Quote

An In-depth Technical Guide to the Safety, Handling, and GHS Information for **3-Aminobutan-2-ol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and GHS information for **3-Aminobutan-2-ol**, a chemical intermediate with applications in organic synthesis and pharmaceutical development. The following sections detail its hazardous properties, safe handling procedures, and emergency response protocols to ensure the safety of laboratory and research personnel.

GHS Classification and Hazard Information

3-Aminobutan-2-ol is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are its flammability, corrosivity, and acute toxicity.[1][2][3]

Table 1: GHS Hazard Classification



Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[2][4]
Acute Toxicity, Oral	3 or 4	H301: Toxic if swallowed[1] / H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[1][2][4]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[4]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[2][5]

GHS Label Elements:

- Pictograms:
 - Flame (Flammable)
 - Corrosion
 - Skull and Crossbones or Exclamation Mark (Acute Toxicity)
 - Exclamation Mark (Irritant)[1][2][6]
- Signal Word: Danger[1][2][3][4][6][7]
- Hazard Statements: A combination of the statements listed in Table 1, depending on the specific isomer and concentration.
- Precautionary Statements: A comprehensive set of precautionary statements covering prevention, response, storage, and disposal is required.[1][2][4][6][7][8]

Physical and Chemical Properties



Understanding the physical and chemical properties of **3-Aminobutan-2-ol** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of 3-Aminobutan-2-ol

Property	Value
Molecular Formula	C ₄ H ₁₁ NO[1][2][6][9]
Molecular Weight	89.14 g/mol [1][2][9]
Appearance	Colorless to yellow liquid[4][6]
Boiling Point	Approximately 167.2°C at 760 mmHg[9]
Flash Point	Approximately 54.9°C[9]
Density	Approximately 0.923 g/cm³[9]

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **3-Aminobutan-2-ol** to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[3][7]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin contact.[3][4][8]
- Respiratory Protection: Use in a well-ventilated area, preferably in a chemical fume hood. If inhalation risk is high, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge should be used.[3][7]

Handling Procedures



- Work in a well-ventilated area or a chemical fume hood.[3][4][8]
- Avoid contact with skin, eyes, and clothing.[4][8]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][4][8]
- Use non-sparking tools and take precautionary measures against static discharge.[3][8]
- Do not eat, drink, or smoke in areas where the chemical is handled.[8]

Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[7][8]
- Keep containers tightly closed when not in use.[7][8]
- Store in a locked cabinet or other secure area.[7][8]

Emergency Procedures and First Aid

In the event of an emergency, immediate and appropriate action is critical.

Table 3: First Aid Measures



Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][4][8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[3][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][4][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air. [3][4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][4][8]

Accidental Release Measures

• Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE. Remove all sources of ignition.[3][4][8]



- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4][8]
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal.[3][7]

Experimental Protocols and Workflows

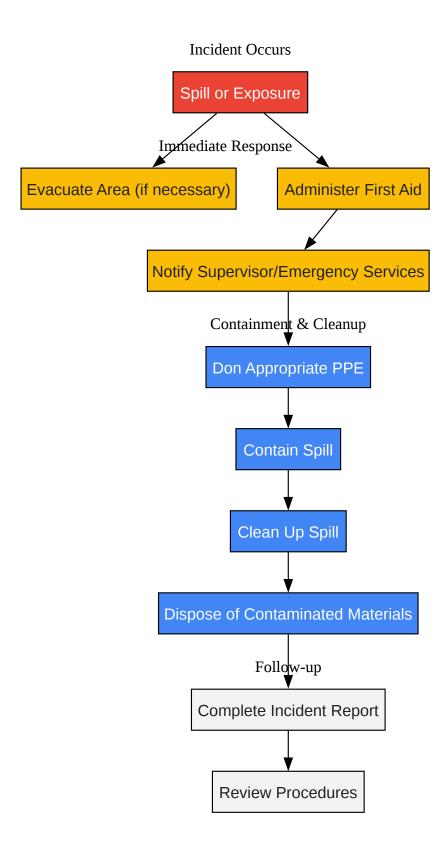
While specific experimental protocols for assays involving **3-Aminobutan-2-ol** are beyond the scope of this guide, the following diagrams illustrate logical workflows for safe handling and emergency response.



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Caption: Workflow for the safe handling of **3-Aminobutan-2-ol**.





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Caption: Logical workflow for responding to a spill or exposure incident.



Toxicity Information

Detailed toxicological data for **3-Aminobutan-2-ol** is not extensively available in public safety documents. However, based on its GHS classification, it is considered to have acute oral toxicity.[1][2] For a structurally related compound, 2-amino-1-butanol, the oral LD50 in rats was determined to be approximately 1800 mg/kg body weight.[10] It is crucial to handle **3-Aminobutan-2-ol** with the assumption of significant toxicity.

Disclaimer

This document is intended as a guide and does not replace a formal risk assessment. All personnel handling **3-Aminobutan-2-ol** must be thoroughly trained in its hazards and safe handling procedures. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before use.

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